Basic Yellow 87 chemical structure and properties

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Compound of Interest	
Compound Name:	*Basic Yellow 87*
CAS No.:	*116844-55-4*
Cat. No.:	*B1141925*

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An In-depth Technical Guide to Basic Yellow 87

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and applications of the cationic dye, Basic Yellow 87. The information is intended for researchers, scientists, and professionals in drug development and cosmetic science.

Chemical Identity and Structure

Basic Yellow 87 is a synthetic cationic dye, belonging to the methine class. It is primarily used as a colorant in cosmetic formulations, particularly in semi-permanent and oxidative hair dyes.

Chemical Structure:

The chemical structure of Basic Yellow 87 consists of a pyridinium cation and a methyl sulfate anion.

Caption: Chemical structure of Basic Yellow 87.

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Physicochemical Properties

A summary of the key physicochemical properties of Basic Yellow 87 is presented in the table below.

Property	Value	Reference
IUPAC Name	N-methyl-N-[(E)-(1-methylpyridin-1-ium-4-yl)methylideneamino]aniline;methyl sulfate	[1][2]
CAS Number	68259-00-7	[1][3][4][5]
Molecular Formula	C15H19N3O4S	[1][3][6]
Molecular Weight	337.4 g/mol	[1][2][3]
Appearance	Yellow to orange solid crystalline powder	[3][4]
Melting Point	140 °C (decomposes at higher temperatures)	[3][7]
Solubility in Water	40 g/L at 20 °C	[3]
Log P (octanol/water)	-1.69	[8][9]
UV-Vis λmax	437 nm	[7]

Experimental Protocols

Detailed methodologies for key analytical procedures and applications are provided below. Note that some of these protocols are representative examples based on standard laboratory practices, as highly specific, proprietary information is not always publicly available.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general method for assessing the purity of Basic Yellow 87. The purity of commercial samples has been reported to be in the range of 61.1% to 92.6%.[10]

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- Instrumentation: A standard HPLC system equipped with a UV-Vis detector.
- Column: A C18 reverse-phase column is typically suitable for this type of analysis.
- Mobile Phase: A gradient of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., methanol or acetonitrile).
- Flow Rate: Approximately 1.0 mL/min.
- Detection: UV-Vis detector set at the λmax of Basic Yellow 87 (437 nm).[7]
- Sample Preparation: Accurately weigh a sample of Basic Yellow 87 and dissolve it in a suitable solvent (e.g., methanol/water mixture) to a known concentration.
- Procedure:
  - Equilibrate the column with the initial mobile phase composition.
  - Inject a known volume of the sample solution.
  - Run the gradient program to elute the main component and any impurities.
  - Record the chromatogram and integrate the peak areas.
  - Calculate the purity by dividing the peak area of Basic Yellow 87 by the total peak area of all components.

Determination in Cosmetic Formulations by LC-MS/MS

This method is applicable for the quantification of Basic Yellow 87 in cosmetic products.

- Instrumentation: Liquid chromatograph coupled with a tandem mass spectrometer (LC-MS/MS) with an electrospray ionization (ESI) source.
- Column: CORTECS UPLC C18+, 1.6 µm, 2.1 mm i.d. × 10 cm.
- Mobile Phase:
  - Solvent A: Aqueous solution (e.g., with formic acid or ammonium acetate).

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- Solvent B: Methanol and acetonitrile (1:1 v/v).
- A gradient elution program is used.

- Flow Rate: 0.3 mL/min.
- Sample Preparation:
  - Accurately weigh approximately 1 g of the cosmetic sample into a 20-mL volumetric flask.
  - Add 15 mL of 0.1% ascorbic acid in 50% methanol solution.
  - Sonicate for 30 minutes.
  - Dilute to volume with the same solvent.
  - Filter the solution through a membrane filter before injection.
- Detection: Multiple Reaction Monitoring (MRM) mode.

Application as a Semi-Permanent Hair Dye

Basic Yellow 87 is used in semi-permanent hair dye formulations at concentrations up to 1%.[9] The following protocol is a representative example of its application.

- Formulation: A typical semi-permanent hair dye formulation would contain Basic Yellow 87, a solvent system (e.g., water, propylene glycol), thickeners, conditioners, and a pH adjuster to maintain a slightly alkaline pH to facilitate dye penetration.
- Procedure:
  - Prepare the hair tress by washing with a clarifying shampoo and towel-drying.
  - Apply the hair dye formulation containing Basic Yellow 87 evenly to the hair tress, ensuring complete saturation.
  - Allow the dye to process for a specified time, typically 20-30 minutes.
  - Rinse the hair tress thoroughly with water until the water runs clear.

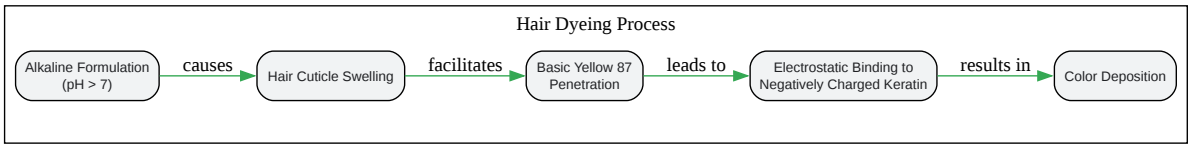
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- Apply a conditioner and rinse.
- Dry the hair tress and evaluate the color.

Mechanism of Action and Workflows

Mechanism of Action as a Cationic Hair Dye

The dyeing mechanism of Basic Yellow 87 on hair is based on its cationic nature. Hair keratin has a net negative charge, which facilitates the electrostatic attraction and binding of the positively charged dye molecules to the hair fiber. The process is typically enhanced by a slightly alkaline formulation, which helps to swell the hair cuticle, allowing for better penetration of the dye molecules.



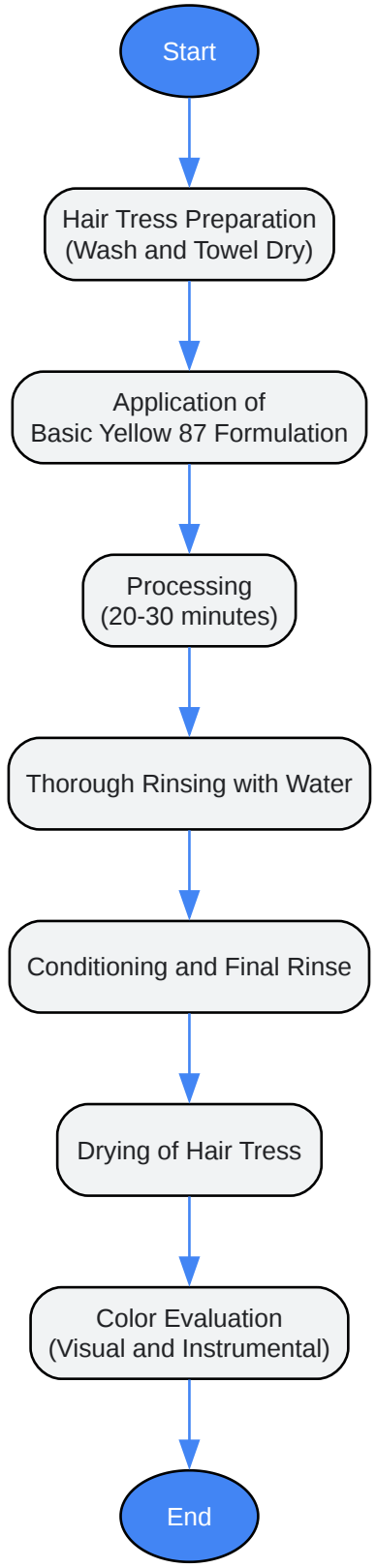
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Caption: Mechanism of Basic Yellow 87 as a hair dye.

Experimental Workflow for Hair Dyeing Application

The following diagram illustrates a typical experimental workflow for evaluating the performance of a hair dye formulation containing Basic Yellow 87.

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Caption: Experimental workflow for hair dyeing.

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